

Yaddle1 use in high-throughput screening assays

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Compound of Interest

Compound Name: Yaddle1

Cat. No.: B15538307

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Application Note: Yaddle1 High-Throughput Screening for Modulators of the JNK Signaling Pathway using Yaddle1, a Novel Potent Activator

Audience: Researchers, scientists, and drug development professionals.

Introduction

The c-Jun N-terminal kinase (JNK) signaling pathway is a critical regulator of cellular processes including apoptosis, inflammation, and cellular stress responses. Dysregulation of the JNK pathway has been implicated in a variety of diseases, including neurodegenerative disorders, cancer, and metabolic diseases. Consequently, the identification of novel modulators of this pathway is of significant interest for therapeutic development. **Yaddle1** is a novel, potent, and selective small molecule activator of the JNK signaling pathway. This application note provides detailed protocols for the use of **Yaddle1** in high-throughput screening (HTS) assays to identify novel inhibitors of the JNK pathway.

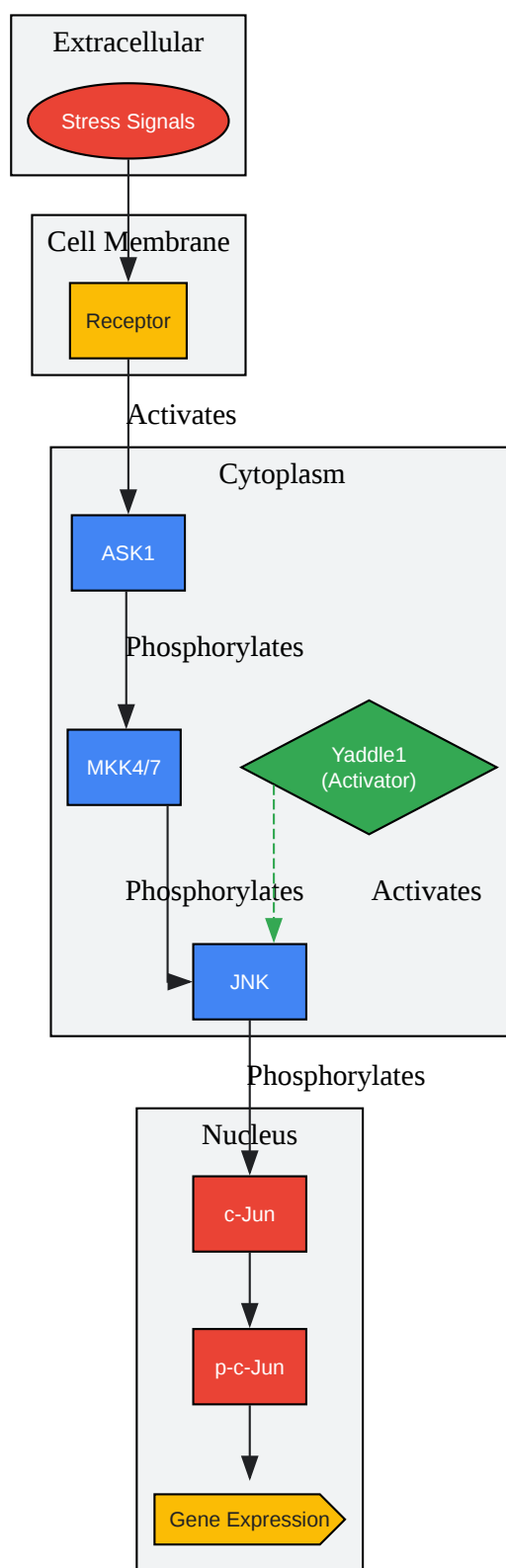
Principle of the Assay

The primary assay described is a time-resolved fluorescence resonance energy transfer (TR-FRET) assay. This assay measures the phosphorylation of the c-Jun substrate by JNK1.

Yaddle1 is used to stimulate JNK1 activity, and potential inhibitors are screened for their ability

to reduce the TR-FRET signal, which is proportional to the level of c-Jun phosphorylation. A secondary, cell-based reporter assay is also described to confirm the activity of hit compounds in a cellular context.

Signaling Pathway



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Caption: The JNK Signaling Pathway Activated by **Yaddle1**.

Experimental Protocols

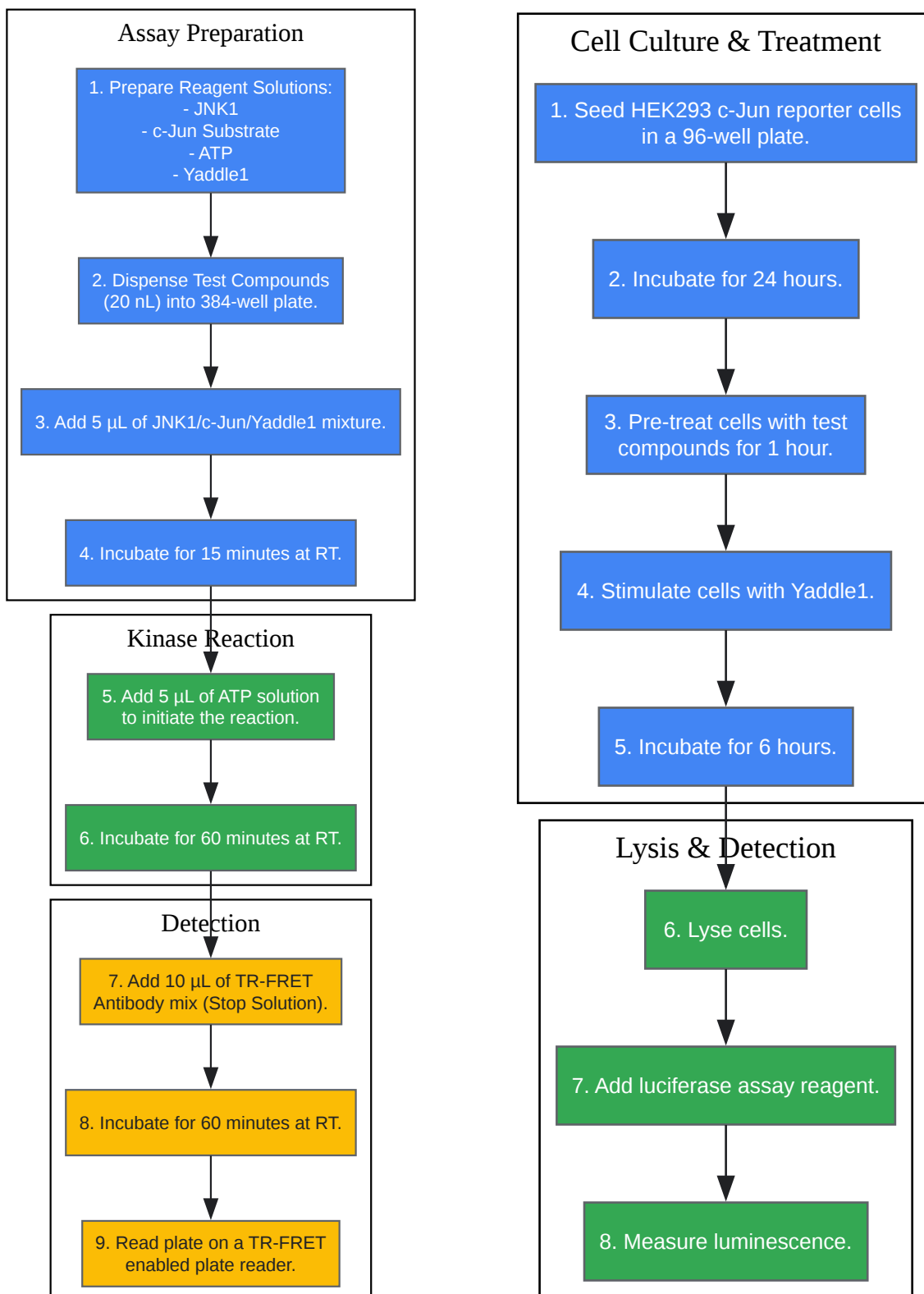
Primary High-Throughput Screening: JNK1 TR-FRET Assay

This assay is designed to identify inhibitors of **Yaddle1**-stimulated JNK1 activity.

Materials:

- JNK1, active (human, recombinant)
- c-Jun (1-79) substrate with N-terminal GST tag
- ATP
- **Yaddle1**
- Anti-GST-LanthaScreen™ Tb antibody
- Anti-phospho-c-Jun (Ser63)-FITC antibody
- TR-FRET Dilution Buffer
- 384-well, low-volume, white plates
- Test compounds and control inhibitors

Workflow:



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